

Technical Support Center: Scale-up Synthesis of 3-Methoxycyclobutane-1-carbaldehyde

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Compound of Interest

Compound Name: 3-methoxycyclobutane-1-carbaldehyde

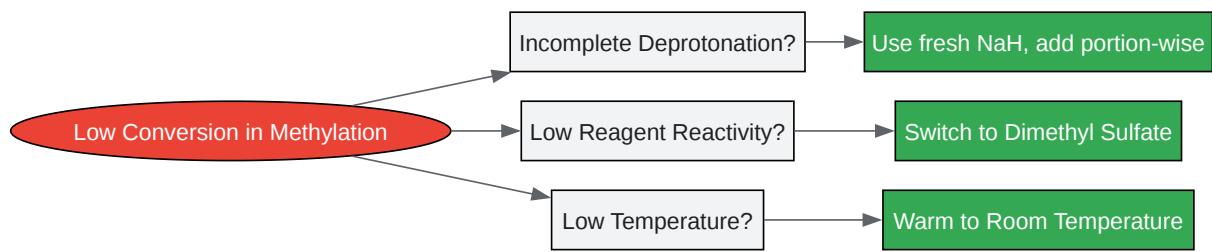
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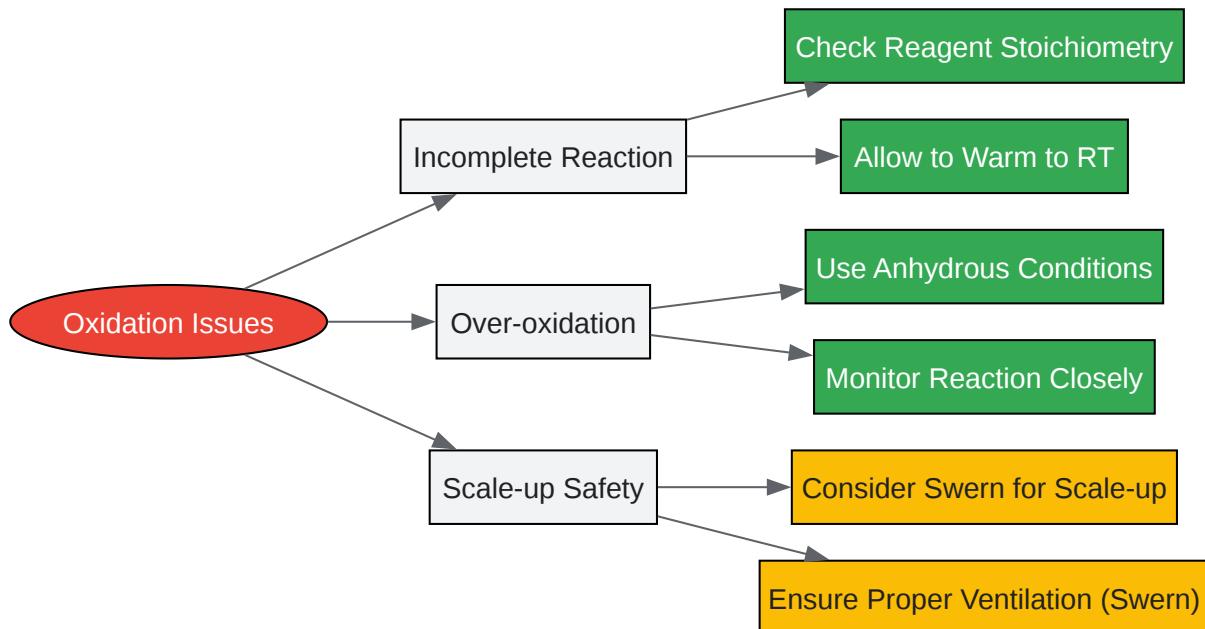
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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for the scale-up synthesis of **3-methoxycyclobutane-1-carbaldehyde**, a key intermediate for researchers, scientists, and professionals in drug development.

Synthetic Pathway Overview

The synthesis of **3-methoxycyclobutane-1-carbaldehyde** is typically approached via a two-step sequence starting from a commercially available precursor. The general pathway involves the formation of the methoxy group, followed by the oxidation of a primary alcohol to the target aldehyde.



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